

# Personal protective equipment for handling ER-000444793

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## Compound of Interest

Compound Name: ER-000444793

Cat. No.: B15576322

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## Essential Safety and Handling Guide for ER-000444793

For Researchers, Scientists, and Drug Development Professionals: This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **ER-000444793**, a potent, cell-permeable inhibitor of the mitochondrial permeability transition pore (mPTP). Adherence to these guidelines is critical to ensure a safe laboratory environment and the integrity of your research.

## Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **ER-000444793**. This information is based on the general safety data sheets provided by suppliers for laboratory chemicals.

Equipment	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene)	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes or dust.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required for handling large quantities or in poorly ventilated areas.	To prevent inhalation of dust or aerosols.
Body Protection	Laboratory coat	To protect skin and clothing from contamination.

## Safe Handling and Storage

### Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or aerosols.
- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.

### Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Protect from light.

## Disposal Plan

Dispose of **ER-000444793** and any contaminated materials in accordance with local, state, and federal regulations. It is recommended to consult with your institution's environmental health and safety (EHS) department for specific disposal procedures. Unused material should be treated as chemical waste.

## Experimental Protocol: Mitochondrial Permeability Transition Pore (mPTP) Opening Assay

This protocol provides a general workflow for assessing the inhibitory effect of **ER-000444793** on the mPTP opening, a common application for this compound.

### 1. Isolation of Mitochondria:

- Isolate mitochondria from cultured cells or animal tissue using differential centrifugation.
- Resuspend the final mitochondrial pellet in an appropriate assay buffer.

### 2. Measurement of Mitochondrial Swelling:

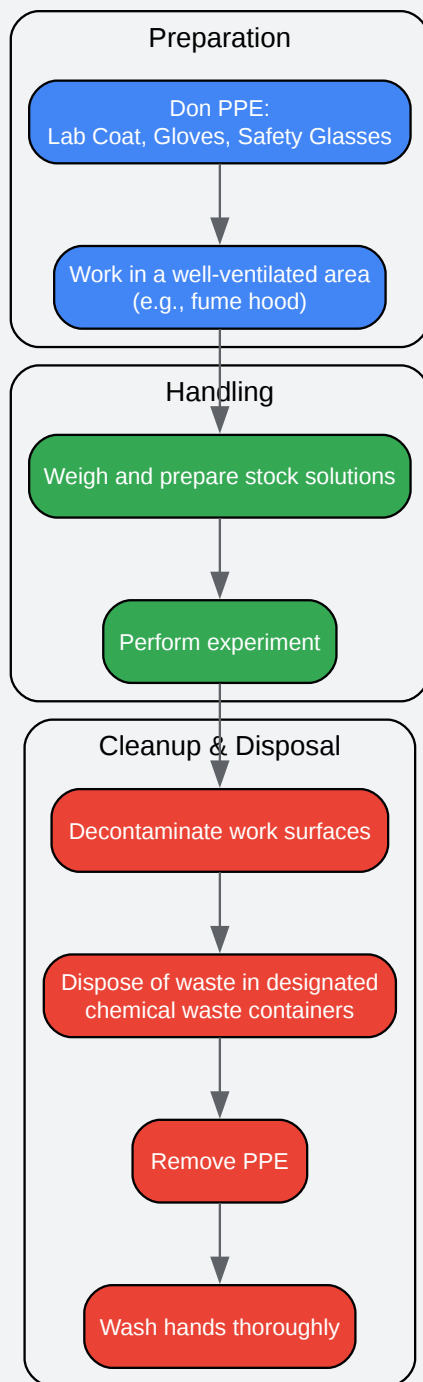
- Mitochondrial swelling, an indicator of mPTP opening, can be measured by monitoring the decrease in light absorbance at 540 nm.
- Pre-incubate isolated mitochondria with various concentrations of **ER-000444793** or vehicle control.
- Induce mPTP opening using a calcium challenge.
- Monitor the change in absorbance over time using a spectrophotometer.

### 3. Data Analysis:

- Calculate the rate of mitochondrial swelling for each condition.
- Determine the IC<sub>50</sub> value of **ER-000444793** by plotting the inhibition of swelling against the log concentration of the compound.

## Safe Handling and Disposal Workflow

## Safe Handling and Disposal of ER-000444793

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **ER-000444793**.

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